

# 4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid proper disposal procedures

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## Compound of Interest

Compound Name: 4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid

Cat. No.: B1295999

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## Proper Disposal of 4-(3,4-Dimethoxyphenyl)-4-oxobutanoic Acid

The following guide provides essential safety and logistical information for the proper disposal of **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This substance is classified as a hazardous material and must be handled accordingly.

## Safety and Hazard Information

**4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid** is a solid substance that poses specific health risks. It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area to avoid exposure.

Hazard Classification & Properties	Data
GHS Pictogram	GHS07 (Harmful)
Signal Word	Warning[1]
Hazard Statements	H315: Causes skin irritation[1] H319: Causes serious eye irritation[1] H335: May cause respiratory irritation[1]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P405, P501[2] [3]
Physical Form	Solid
Melting Point	159-161 °C
Boiling Point	432.9 ± 35.0 °C at 760 mmHg

## Experimental Protocol: Waste Disposal Procedure

This protocol outlines the step-by-step process for the safe disposal of **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid** waste.

## Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Chemical safety goggles or a face shield.[1]
- Lab Coat: A standard laboratory coat to protect from skin contact.
- Respiratory Protection: If handling outside of a fume hood or in case of inadequate ventilation, wear appropriate respiratory protection.[1]

## Waste Collection and Containment

- Solid Waste:

- Collect solid **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid** waste, including contaminated items like weighing paper or pipette tips, in a dedicated, puncture-proof container.[\[4\]](#)
- The waste container must be made of a material compatible with the chemical.
- Ensure the container is kept tightly sealed except when adding waste.[\[2\]](#)[\[3\]](#)
- Contaminated Sharps:
  - Dispose of any chemically contaminated sharps (e.g., needles, broken glass) in a labeled, puncture-proof sharps container.[\[4\]](#)
- Empty Containers:
  - Containers that held **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid** are considered hazardous waste and should not be treated as regular trash.[\[5\]](#)[\[6\]](#)
  - Thoroughly empty the container. Any residual solid should be collected as hazardous waste.[\[4\]](#)
  - Deface or remove the original product label.[\[4\]](#)[\[5\]](#)
  - Label the container as "empty" and dispose of it as hazardous waste through your institution's waste program.[\[5\]](#)

## Labeling and Storage

- Labeling: Affix a completed hazardous waste label to the container. The label must include:
  - The words "Hazardous Waste".[\[5\]](#)
  - The full chemical name: "**4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid**".
  - The specific hazards (e.g., "Irritant").[\[5\]](#)
  - The name of the Principal Investigator and laboratory room number.[\[5\]](#)
  - The date accumulation started.[\[4\]](#)

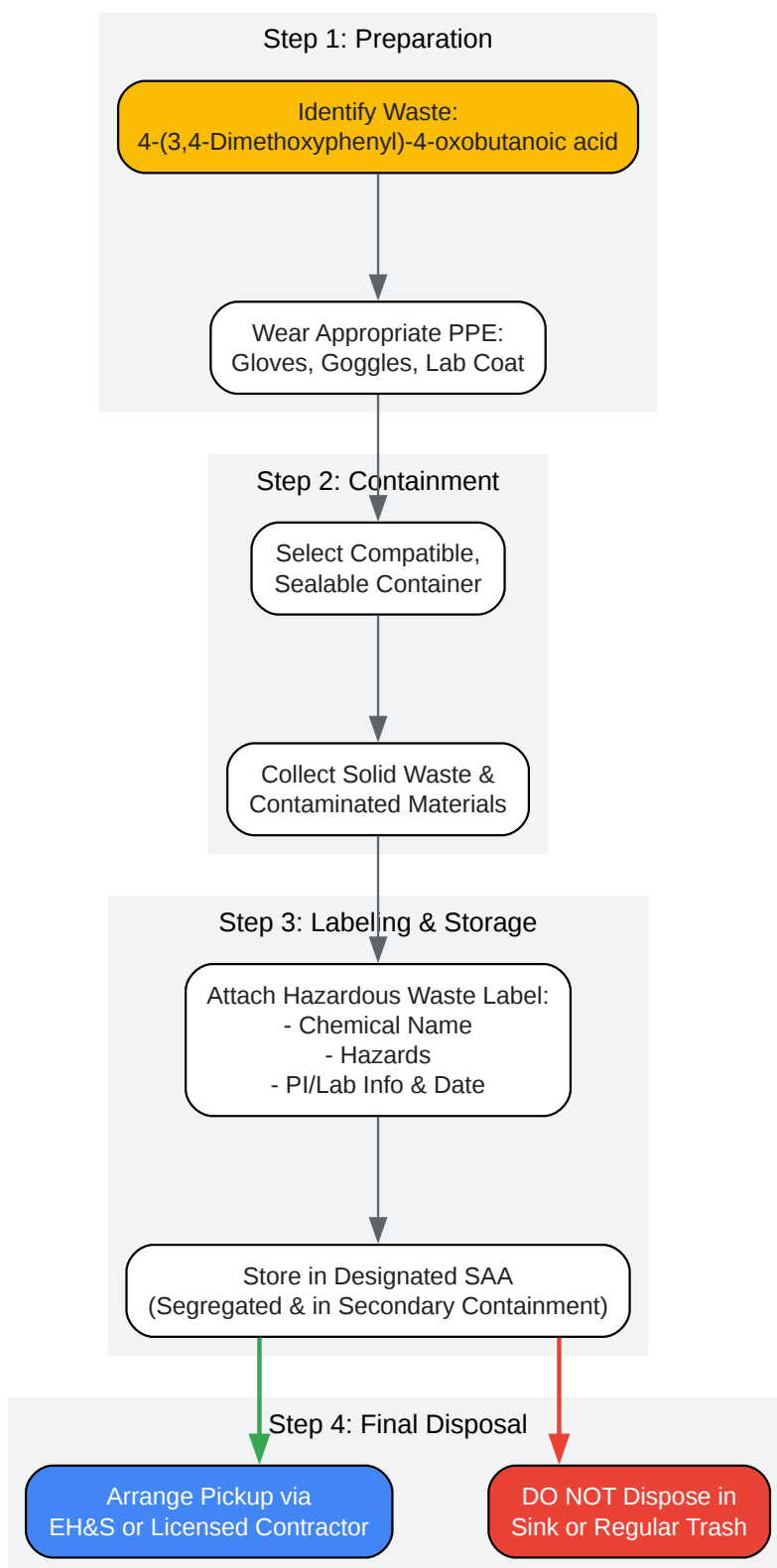
- Storage:
  - Store the sealed waste container in a designated Satellite Accumulation Area (SAA).
  - Ensure the storage area is well-ventilated.<sup>[2]</sup>
  - Do not mix this waste with incompatible materials, such as strong acids, alkalis, or oxidizing agents.<sup>[3]</sup> Use secondary containment to segregate incompatible waste streams.<sup>[6]</sup>

## Final Disposal

- Do not dispose of this chemical down the drain or in regular trash.<sup>[2]</sup>
- Arrange for pickup and disposal through your institution's Environmental Health & Safety (EH&S) office or a licensed hazardous waste disposal contractor.<sup>[2]</sup><sup>[7]</sup>
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid**.



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Caption: Disposal workflow for **4-(3,4-Dimethoxyphenyl)-4-oxobutanoic acid**.

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